SC-560 Mechanism of Action: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core mechanism of action of SC-560, a selective cyclooxygenase-1 (COX-1) inhibitor. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed insights into its biochemical activity, cellular effects, and relevant experimental protocols.

Core Mechanism: Selective Inhibition of Cyclooxygenase-1

SC-560 is a potent and highly selective inhibitor of the cyclooxygenase-1 (COX-1) enzyme.[1] The COX enzymes, COX-1 and COX-2, are central to the conversion of arachidonic acid into prostaglandin H2 (PGH2), the precursor for various prostaglandins and thromboxanes. These lipid mediators are pivotal in a wide array of physiological and pathological processes, including inflammation and pain. While traditional non-steroidal anti-inflammatory drugs (NSAIDs) typically inhibit both COX isoforms, SC-560 exhibits a strong preference for COX-1.[1]

Quantitative Data on Inhibitory Activity

The selectivity of SC-560 for COX-1 over COX-2 is a key feature of its pharmacological profile. This selectivity has been quantified through the determination of its half-maximal inhibitory concentration (IC50) against both enzymes.

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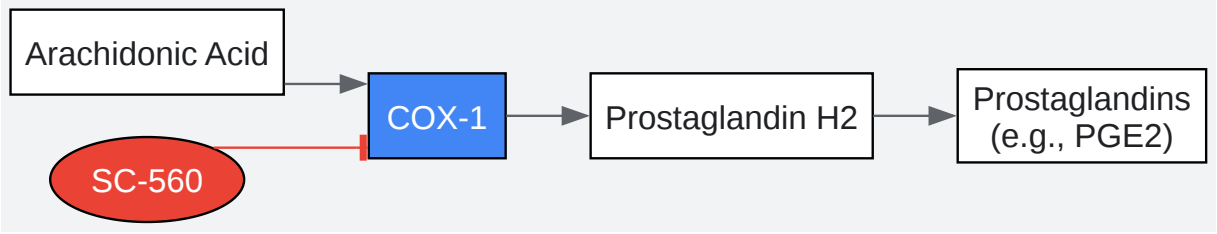
Enzyme	IC50
COX-1	9 nM
COX-2	6.3 µM

Table 1: SC-560 IC50 Values for COX-1 and COX-2. This table summarizes the quantitative data on the inhibitory potency of SC-560 against the two COX isoforms. The significantly lower IC50 value for COX-1 underscores its high selectivity.

Signaling Pathways Modulated by SC-560

The primary mechanism of action of SC-560, the inhibition of COX-1, leads to the modulation of downstream signaling pathways. By blocking the production of prostaglandins, SC-560 can influence cellular processes such as proliferation, apoptosis, and inflammation.



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Caption: SC-560 selectively inhibits the COX-1 enzyme, blocking the conversion of arachidonic acid to prostaglandin H2.

In certain cellular contexts, particularly in cancer cells, the effects of SC-560 extend beyond simple prostaglandin inhibition, leading to the induction of apoptosis. This is achieved through the downregulation of anti-apoptotic proteins and the activation of executioner caspases.

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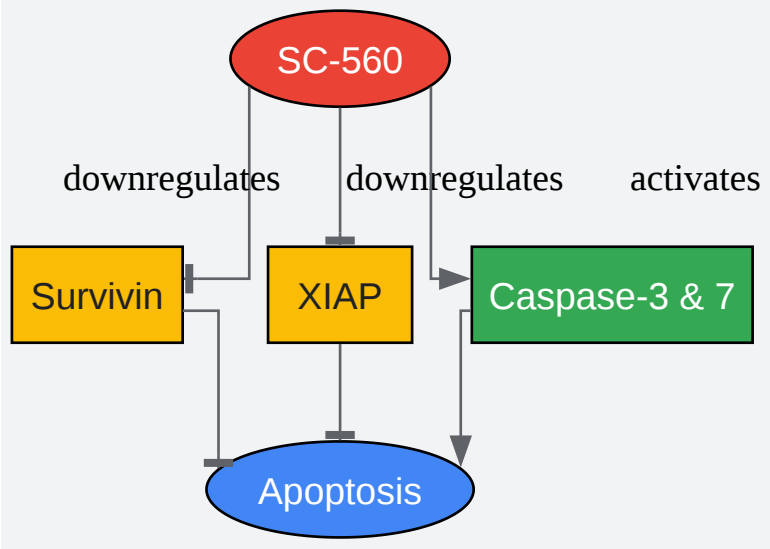

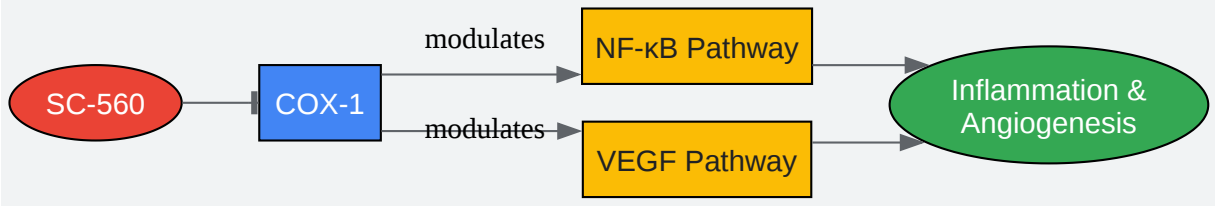

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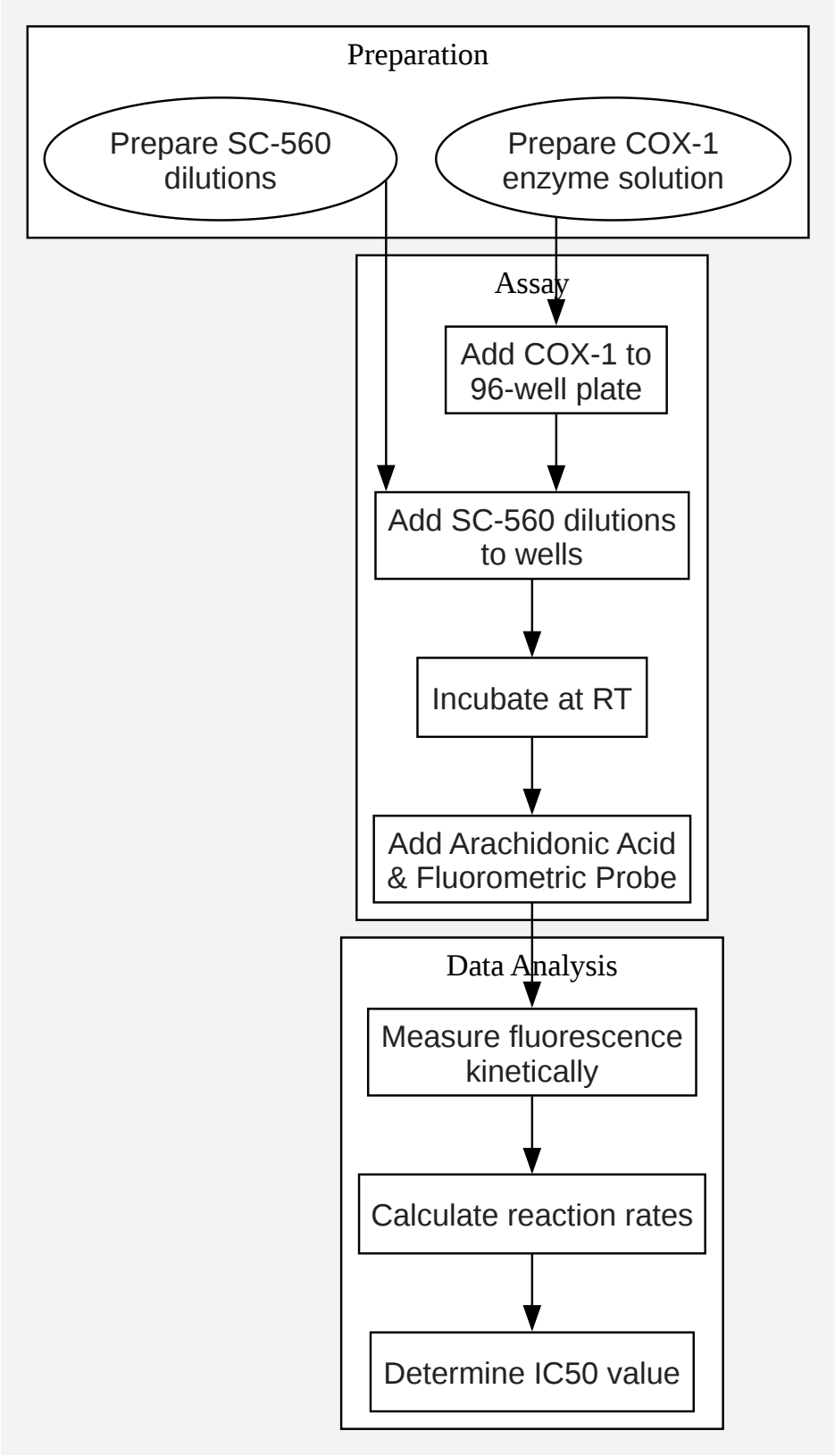

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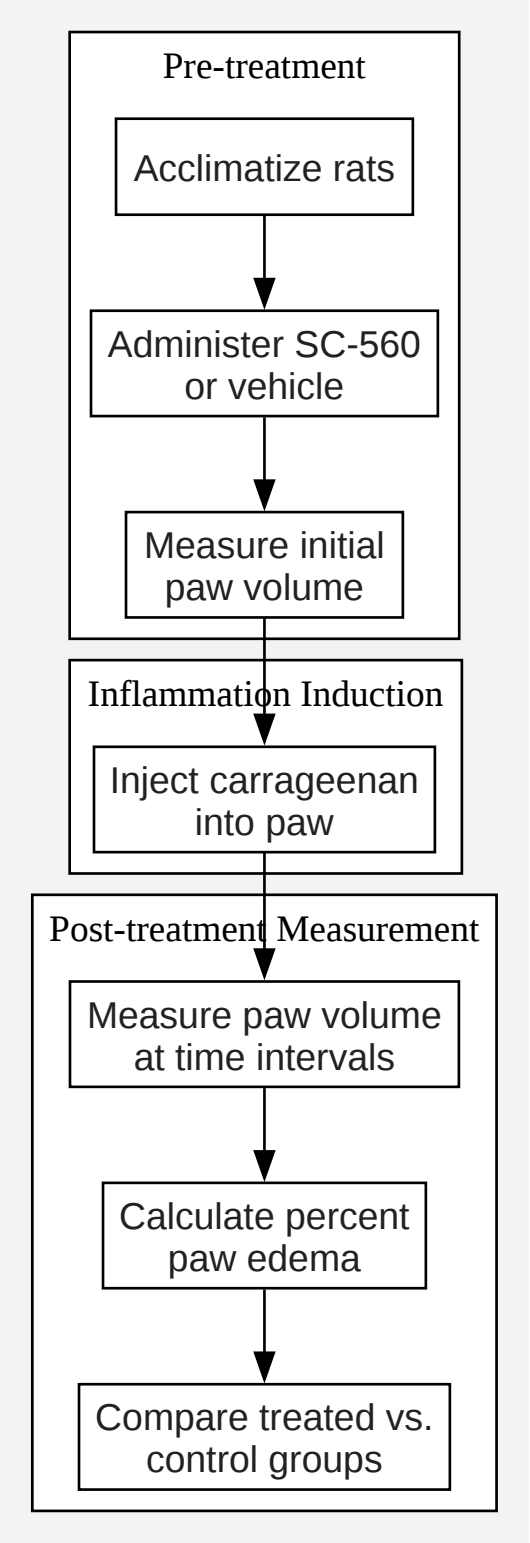

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References

- 1. The selective cyclooxygenase-1 inhibitor SC-560 suppresses cell proliferation and induces apoptosis in human hepatocellular carcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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